

Physikalische und chemische Eigenschaften von Eisenfumarat

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenfumarat

Cat. No.: B056393

[Get Quote](#)

Ein umfassender technischer Leitfaden zu den physikalischen und chemischen Eigenschaften von Eisen(II)-fumarat

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte technische Übersicht über Eisen(II)-fumarat ($\text{FeC}_4\text{H}_2\text{O}_4$), ein häufig verwendetes Eisensalz zur Behandlung und Vorbeugung von Eisenmangelanämie. Es werden die wesentlichen physikalischen und chemischen Eigenschaften, Herstellungsmethoden, analytische Protokolle und die biologische Aufnahme des Wirkstoffs behandelt.

Physikalische und Chemische Eigenschaften

Eisen(II)-fumarat ist das Eisensalz der Fumarsäure. Es liegt typischerweise als feines, geruchloses, rot-oranges bis rot-braunes Pulver vor.^{[1][2]} Nachstehend sind die quantitativen physikochemischen Daten zusammengefasst.

Tabelle 1: Physikalische und Chemische Eigenschaften von Eisen(II)-fumarat

Eigenschaft	Wert	Referenz
Chemischer Name	Eisen(II)-(E)-but-2-endioat	[2]
Summenformel	C ₄ H ₂ FeO ₄	[2]
Molare Masse	169,90 g/mol	[2]
CAS-Nummer	141-01-5	[2]
Aussehen	Rot-oranges bis rot-braunes Pulver	[1][2]
Aggregatzustand	Fest	[2]
Dichte	1,44 - 2,435 g/cm ³	[2][3]
Schmelzpunkt	> 280 °C (zersetzt sich)	[2][4]
Löslichkeit in Wasser	0,14 g / 100 mL (bei 25 °C)	[4][5]
Löslichkeit in Ethanol	Sehr schwer löslich	[1][4]
Eisen(II)-Gehalt	ca. 32 %	[6]
pH-Wert (1 % Suspension)	ca. 5 - 6	[6]
Gehalt (getrocknete Substanz)	97,0 % – 101,0 % (USP)	[1][7]

Herstellung und Synthese

Die industrielle Herstellung von Eisen(II)-fumarat erfolgt typischerweise durch eine Fällungsreaktion in wässriger Lösung.

Experimentelles Protokoll: Synthese von Eisen(II)-fumarat

Prinzip: Eisen(II)-fumarat wird durch die Reaktion von Eisen(II)-sulfat mit Natriumfumarat hergestellt.[8] Das schwerlösliche Eisen(II)-fumarat fällt aus der heißen Lösung aus und kann durch Filtration abgetrennt werden.

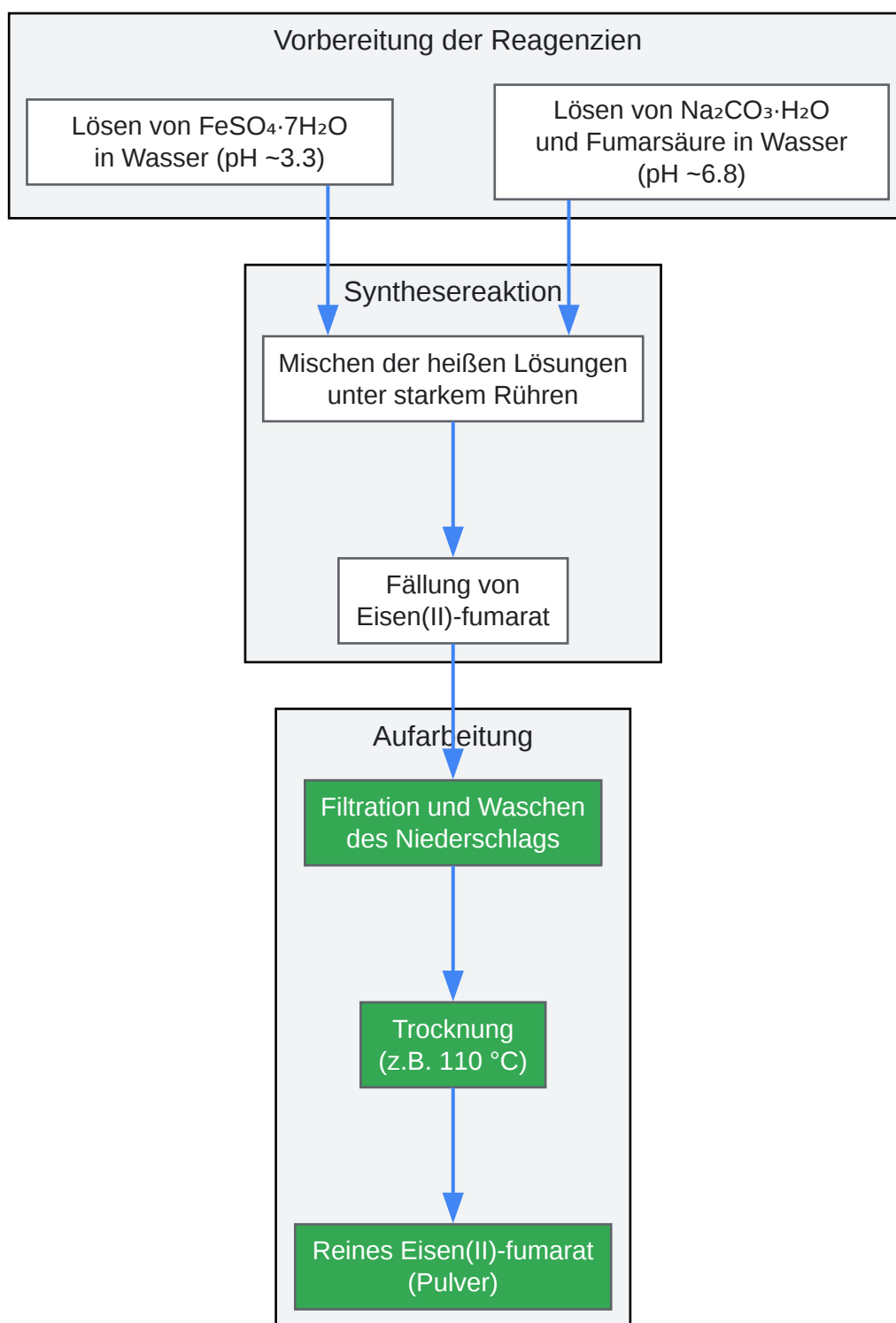
Reagenzien:

- Eisen(II)-sulfat-Heptahydrat ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Fumarsäure ($\text{C}_4\text{H}_4\text{O}_4$)
- Natriumcarbonat-Monohydrat ($\text{Na}_2\text{CO}_3 \cdot \text{H}_2\text{O}$)
- Gereinigtes Wasser

Prozedur:

- Herstellung der Natriumfumaratlösung: 53,5 Teile Natriumcarbonat-Monohydrat werden in 400-450 Teilen Wasser gelöst. Unter Rühren und Erhitzen werden langsam 50 Teile Fumarsäure zugegeben. Die resultierende Lösung von Natriumfumarat hat einen pH-Wert von ca. 6,8.[4]
- Herstellung der Eisen(II)-sulfatlösung: 118 Teile Eisen(II)-sulfat-Heptahydrat werden in 330 Teilen Wasser gelöst. Der pH-Wert wird auf ca. 3,3 eingestellt.[4]
- Fällung: Beide Lösungen werden nahe am Siedepunkt gehalten. Die heiße Natriumfumaratlösung wird langsam unter starkem Rühren zur Eisen(II)-sulfatlösung gegeben.[4]
- Isolation und Trocknung: Es bildet sich ein rot-brauner Niederschlag von wasserfreiem Eisen(II)-fumarat. Die Suspension wird filtriert (z. B. mittels einer Zentrifuge) und der Filterkuchen mit heißem Wasser gewaschen, um Verunreinigungen zu entfernen. Das Produkt wird anschließend in einem Trockenschrank (z. B. bei 110 °C für 15 Stunden) bis zur Gewichtskonstanz getrocknet.[4]

Diagramm: Herstellungsworkflow



[Click to download full resolution via product page](#)

Caption: Vereinfachter Workflow der Synthese von Eisen(II)-fumarat.

Analytische Methoden

Die Qualitätskontrolle von Eisen(II)-fumarat als pharmazeutischer Wirkstoff folgt den in den Arzneibüchern (z. B. USP, Ph. Eur.) festgelegten Methoden.

Experimentelles Protokoll: Gehaltsbestimmung mittels Titration (nach USP-Ansatz)

Prinzip: Der Gehalt an Eisen(II) wird durch eine Redox-Titration mit einer standardisierten Cersulfat-Lösung bestimmt. Eisen(II) wird zu Eisen(III) oxidiert, während Cer(IV) zu Cer(III) reduziert wird. Der Endpunkt wird potentiometrisch oder mit einem geeigneten Indikator (z. B. Ferroin) bestimmt.

Reagenzien:

- Eisen(II)-fumarat-Probe (ca. 500 mg, genau eingewogen)
- Schwefelsäure (verdünnt, 1 M)
- Cersulfat-Lösung (0,1 N, standardisiert)
- Ferroin-Indikatorlösung
- Gereinigtes Wasser

Prozedur:

- Probenvorbereitung: Etwa 500 mg der Probe werden genau eingewogen und in einen Erlenmeyerkolben überführt.
- Auflösung: 25 mL einer 1:2 verdünnten Salzsäure werden hinzugefügt und die Mischung wird erhitzt, um die Probe vollständig zu lösen.^[1] Nach dem Abkühlen wird die Lösung mit Wasser auf ca. 100 mL verdünnt.
- Titration: Die vorbereitete Probelösung wird unter ständigem Rühren mit der 0,1 N Cersulfat-Lösung titriert.

- Endpunkterkennung: Kurz vor dem Äquivalenzpunkt werden einige Tropfen Ferroin-Indikator zugegeben. Der Endpunkt ist erreicht, wenn die Farbe der Lösung von Rot nach Hellblau umschlägt.
- Berechnung: Der Gehalt an $C_4H_2FeO_4$ wird aus dem Verbrauch der Cersulfat-Lösung berechnet. Jeder Milliliter 0,1 N Cersulfat entspricht 16,99 mg $C_4H_2FeO_4$.^[1]

Experimentelles Protokoll: Bestimmung des Eisengehalts mittels Atomabsorptionsspektroskopie (AAS)

Prinzip: Die Probe wird in Lösung gebracht und in die Flamme eines AAS-Geräts zerstäubt.^[9] Die in der Flamme erzeugten freien Eisenatome im Grundzustand absorbieren Licht einer spezifischen Wellenlänge (248,3 nm für Eisen), das von einer Hohlkathodenlampe emittiert wird. Die Schwächung der Lichtintensität ist nach dem Lambert-Beer'schen Gesetz proportional zur Konzentration der Eisenatome.^[10]

Ausrüstung und Reagenzien:

- Atomabsorptionsspektrometer mit Eisen-Hohlkathodenlampe
- Acetylen-Luft-Flamme
- Eisen-Standardlösungen (z. B. 0, 2, 4, 6, 8, 10 mg/L)
- Salpetersäure (1 % v/v) als Verdünnungsmittel
- Eisen(II)-fumarat-Probe

Prozedur:

- Probenvorbereitung: Eine genau abgewogene Menge Eisen(II)-fumarat wird in einem definierten Volumen Salpetersäure (z. B. 10 % HNO_3) unter Erwärmen gelöst. Die Lösung wird quantitativ in einen 100-mL-Messkolben überführt und mit 1 %iger Salpetersäure aufgefüllt.

- Verdünnung: Ein Aliquot der Stammlösung wird mit 1 %iger Salpetersäure so verdünnt, dass die Eisenkonzentration im linearen Arbeitsbereich der Kalibrierung liegt (z. B. 1:100).[\[11\]](#)
- Kalibrierung: Die Standardlösungen werden nacheinander in das AAS-Gerät eingeführt und die Extinktion bei 248,3 nm gemessen. Es wird eine Kalibriergerade (Extinktion vs. Konzentration) erstellt.
- Messung: Die vorbereitete Probelösung wird unter identischen Bedingungen gemessen.
- Berechnung: Die Eisenkonzentration in der Probelösung wird anhand der Kalibriergeraden ermittelt. Unter Berücksichtigung aller Verdünnungsschritte wird der prozentuale Eisengehalt in der ursprünglichen Probe berechnet.

Biologische Bedeutung und Absorptionsmechanismus

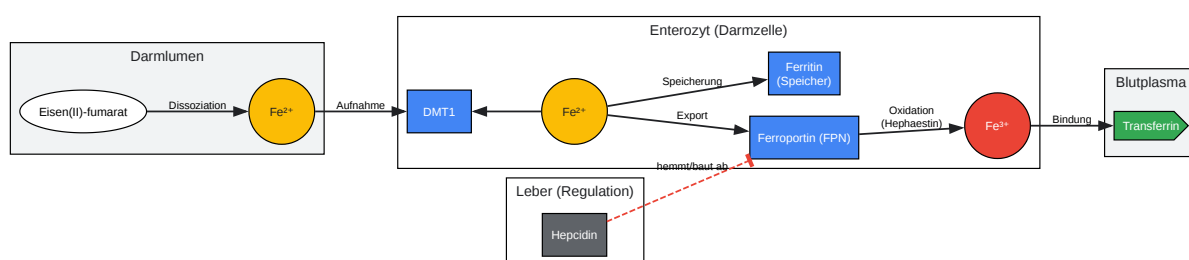
Eisen(II)-fumarat dient als Quelle für zweiwertiges Eisen (Fe^{2+}), das im Vergleich zu dreiwertigem Eisen (Fe^{3+}) besser vom Körper aufgenommen wird.[\[12\]](#) Die Absorption findet hauptsächlich im Duodenum und im proximalen Jejunum statt.

Der Prozess wird streng durch ein System von Transportproteinen und dem Hormon Hepcidin reguliert, um eine Eisenüberladung zu verhindern.

- Aufnahme in den Enterozyten: Nicht-Häm-Eisen (Fe^{3+}) aus der Nahrung wird an der apikalen Membran der Darmzellen durch das Enzym Duodenal-Cytochrom-B (Dcytb) zu Fe^{2+} reduziert. Das Fe^{2+} wird dann über den Divalenten Metalltransporter 1 (DMT1) in die Zelle transportiert.[\[13\]](#)[\[14\]](#)
- Intrazellulärer Transport und Speicherung: Innerhalb der Zelle kann Eisen als Ferritin gespeichert oder zur basolateralen Membran transportiert werden.
- Export aus den Enterozyten: Das Eisen wird durch das Transportprotein Ferroportin (FPN) aus der Zelle ins Blutplasma geschleust.[\[15\]](#) Dabei wird es durch das Enzym Hephaestin wieder zu Fe^{3+} oxidiert.
- Transport im Blut: Im Blut bindet Fe^{3+} an das Protein Transferrin und wird zu den Zielorten (z. B. Knochenmark zur Hämoglobinsynthese) transportiert.

- Regulierung durch Hepcidin: Das von der Leber produzierte Hormon Hepcidin ist der Hauptregulator der Eisenhomöostase. Bei hohen Eisenspiegeln bindet Hepcidin an Ferroportin, was dessen Internalisierung und Abbau bewirkt.[13][16] Dies blockiert den Eisenaustritt aus den Darmzellen und reduziert die Eisenabsorption.

Diagramm: Intestinale Eisenabsorption



[Click to download full resolution via product page](#)

Caption: Mechanismus der Absorption von Eisen aus Eisen(II)-fumarat im Dünndarm.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ferrous Fumarate USP EP BP IP FCC Food Grade Manufacturers [anmol.org]
- 2. Eisen(II)-fumarat – Wikipedia [de.wikipedia.org]
- 3. USP – Ferrous Fumarate [ferrousfumarate.hu]
- 4. Ferrous Fumarate FCC [chem-lygzhhg.com]

- 5. Eisen(II)-fumarat, 94 %, Thermo Scientific Chemicals 1000 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.de]
- 6. lohmann-minerals.com [lohmann-minerals.com]
- 7. Iron or Ferrous Fumarate EP BP USP IP Manufacturers, with SDS MSDS [mubychem.com]
- 8. industrystock.de [industrystock.de]
- 9. uni-heidelberg.de [uni-heidelberg.de]
- 10. Protokoll zur Atomabsorptionsspektroskopie - Hausarbeiten.de | Hausarbeiten publizieren [hausarbeiten.de]
- 11. roflboa.1338.at [roflboa.1338.at]
- 12. PharmaWiki - Eisen [pharmawiki.ch]
- 13. rcastoragev2.blob.core.windows.net [rcastoragev2.blob.core.windows.net]
- 14. The role of hepcidin, ferroportin, HCP1, and DMT1 protein in iron absorption in the human digestive tract [termedia.pl]
- 15. youtube.com [youtube.com]
- 16. Intestinal DMT1 cotransporter is down-regulated by hepcidin via proteasome internalization and degradation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physikalische und chemische Eigenschaften von Eisenfumarat]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056393#physikalische-und-chemische-eigenschaften-von-eisenfumarat]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com